

Environmental Impact of 7-Octenoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 7-Octenoic acid

Cat. No.: B094108

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Abstract

7-Octenoic acid, a medium-chain unsaturated fatty acid, is a compound of interest in various industrial and pharmaceutical applications. As with any chemical substance, a thorough understanding of its environmental fate and ecotoxicological profile is imperative for responsible development and use. This technical guide provides a comprehensive overview of the environmental impact of **7-octenoic acid**, addressing its biodegradability, and aquatic and terrestrial toxicity. Due to the limited availability of direct experimental data for **7-octenoic acid**, this guide incorporates a read-across approach, leveraging data from its saturated analogue, octanoic acid, and other relevant fatty acids to provide a robust assessment. Standardized experimental protocols for evaluating the environmental impact of chemical substances, as established by the Organisation for Economic Co-operation and Development (OECD), are detailed to guide future research and data generation.

Introduction

7-Octenoic acid (CAS 18719-24-9) is an organic compound with the chemical formula $C_8H_{14}O_2$. Its structure, featuring a terminal double bond, differentiates it from its saturated counterpart, octanoic acid. While its potential applications are being explored, the environmental implications of its release must be carefully considered. This document serves as a technical resource for researchers and professionals, summarizing the current

understanding of the environmental hazards associated with **7-octenoic acid** and outlining the standardized methodologies for its assessment.

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **7-octenoic acid** has been assigned the following hazard statement:

- H400: Very toxic to aquatic life[1]

This classification underscores the potential for significant adverse effects on aquatic ecosystems, necessitating stringent control measures to prevent its release into the environment. The precautionary statement P273: Avoid release to the environment is therefore of paramount importance.[2]

Environmental Fate

The environmental fate of a chemical substance describes its transport and transformation in the environment. Key aspects include biodegradability and bioaccumulation potential.

Biodegradability

While specific studies on the ready biodegradability of **7-octenoic acid** are not readily available in the public domain, inferences can be drawn from the behavior of similar fatty acids. Short and medium-chain fatty acids are generally expected to be readily biodegradable. For instance, related substances are known to undergo aerobic biodegradation.[3]

Experimental Protocol: Ready Biodegradability (OECD 301)

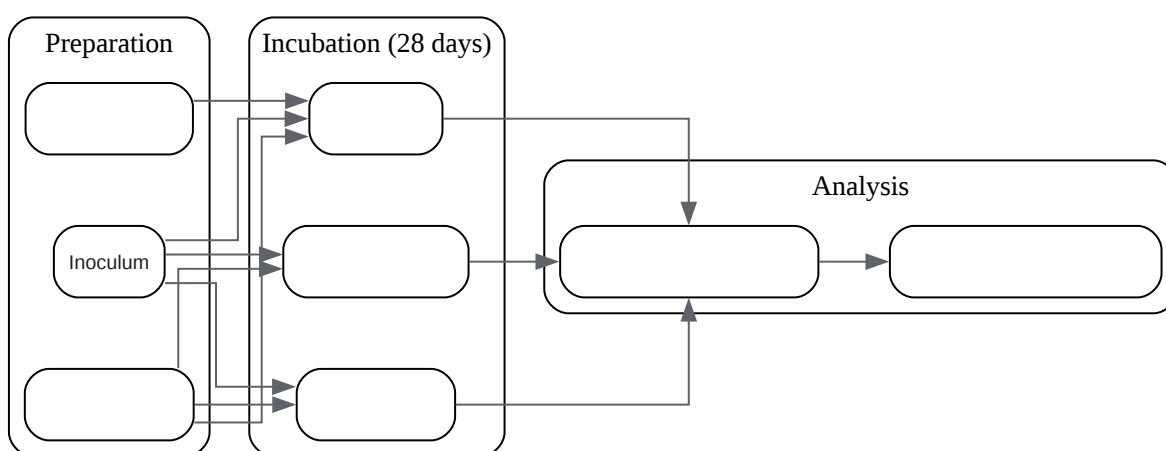
The OECD 301 guideline provides a suite of methods to assess the ready biodegradability of chemicals in an aerobic aqueous medium.[4][5] These tests are designed to determine if a substance is likely to be rapidly and completely biodegraded in an aquatic environment.

A common method is the Manometric Respirometry Test (OECD 301F).[6]

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge) and incubated in a closed flask under

aerobic conditions. The consumption of oxygen is measured over a 28-day period and is an indicator of the extent of biodegradation.[6][7]

- Test Setup:
 - Test vessels containing the test substance and inoculum.
 - Control vessels with inoculum only (to measure basal respiration).
 - Reference vessels with a readily biodegradable substance (e.g., sodium benzoate) to validate the test system.
- Pass Criteria: For a substance to be considered "readily biodegradable," there must be at least 60% of the theoretical oxygen demand (ThOD) consumed within a 10-day window during the 28-day test period.[7]



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Workflow for OECD 301F Ready Biodegradability Test.

Bioaccumulation

The potential for a substance to bioaccumulate in organisms is a critical aspect of its environmental risk assessment. For octanoic acid, the saturated analogue of **7-octenoic acid**,

it is suggested not to be Persistent, Bioaccumulative, and Toxic (PBT).[8] Given the structural similarity, it is anticipated that **7-octenoic acid** would also have a low potential for bioaccumulation.

Ecotoxicity

Ecotoxicity refers to the harmful effects of a substance on organisms in the environment. The GHS classification of **7-octenoic acid** as "very toxic to aquatic life" indicates a high potential for harm to aquatic organisms.[1]

Aquatic Toxicity

While specific LC50 (lethal concentration for 50% of the test population) or EC50 (effective concentration for 50% of the test population) values for **7-octenoic acid** are not readily available, studies on other unsaturated fatty acids have demonstrated their toxicity to aquatic organisms.[9][10] The toxicity of fatty acids can be influenced by factors such as carbon chain length and the degree of unsaturation.[9]

Experimental Protocols for Aquatic Toxicity Testing

Standardized OECD guidelines are available to assess the acute toxicity of chemicals to key aquatic organisms.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201)

- **Principle:** This test evaluates the effect of a substance on the growth of freshwater algae or cyanobacteria.[11][12][13][14] Exponentially growing cultures of the test organisms are exposed to various concentrations of the test substance over 72 hours.[11][15] The inhibition of growth is the primary endpoint.[11]
- **Test Organisms:** Commonly used species include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*. [15]
- **Endpoint:** The EC50 value is calculated, representing the concentration that causes a 50% reduction in growth rate or yield compared to the control.[13]



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Workflow for OECD 201 Algal Growth Inhibition Test.

Daphnia sp., Acute Immobilisation Test (OECD 202)

- Principle: This test assesses the acute toxicity of a substance to freshwater invertebrates, typically *Daphnia magna*.^{[16][17]} Young daphnids are exposed to a range of concentrations of the test substance for 48 hours.^{[16][17][18][19][20]}
- Endpoint: The primary endpoint is the immobilization of the daphnids. The EC50 is the concentration at which 50% of the daphnids are immobilized compared to the control group.^{[19][20]}

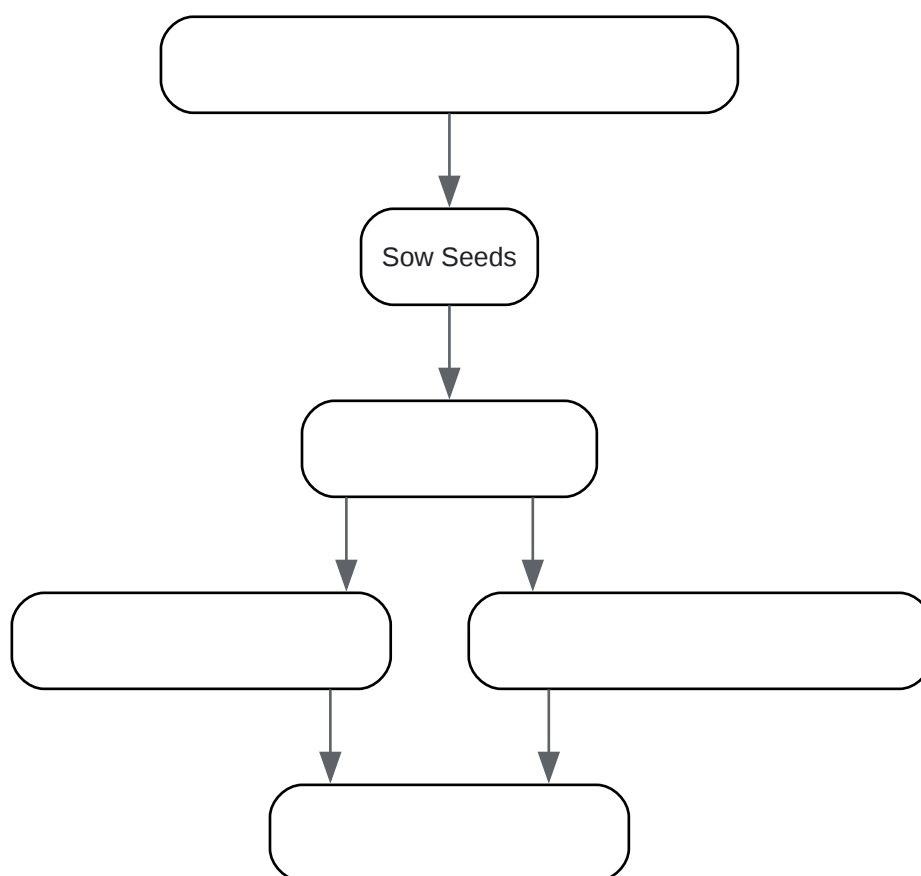
Parameter	OECD 202 Guideline
Test Organism	<i>Daphnia magna</i> (<24 hours old) ^{[17][19][20]}
Exposure Duration	48 hours ^{[16][18][19]}
Test Concentrations	At least 5 concentrations in a geometric series, plus a control ^{[16][17][18]}
Endpoint	Immobilisation (EC50) ^{[17][19][20]}
Test Conditions	Static or semi-static ^{[19][20]}

Terrestrial Toxicity

Data on the terrestrial toxicity of **7-octenoic acid** is not currently available. However, given its properties as a fatty acid, its behavior in soil would be influenced by factors such as soil composition, pH, and microbial activity.

Experimental Protocol: Terrestrial Plant Test (OECD 208)

- Principle: This test evaluates the effects of a substance on seedling emergence and early growth of terrestrial plants.[21][22][23][24][25] Seeds are planted in soil treated with the test substance.[21][22][23]
- Test Species: A range of plant species, including both monocots and dicots, are typically used.[23]
- Endpoints: The test assesses seedling emergence, shoot height, and biomass. The ER_x (effective rate causing x% effect) and NOER (No Observed Effect Rate) are determined.[23]



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Workflow for OECD 208 Terrestrial Plant Test.

Quantitative Data Summary (Read-Across from Octanoic Acid)

Due to the absence of direct experimental data for **7-octenoic acid**, the following table provides a summary of information for its saturated analogue, octanoic acid, to serve as a conservative estimate. It is crucial to note that the presence of a double bond in **7-octenoic acid** may influence its environmental properties and toxicity.

Endpoint	Result	Source
Ready Biodegradability	Expected to be readily biodegradable	Inferred from similar fatty acids
Bioaccumulation Potential	Low; not considered PBT[8]	Safety Assessment of Octanoic Acid[8]
Aquatic Toxicity	Insufficient data; read-across from nonanoic acid used in safety assessments[26]	Safety Assessment of Octanoic Acid[26]

Conclusion and Recommendations

The GHS classification of **7-octenoic acid** as "very toxic to aquatic life" is a significant finding that necessitates careful handling and environmental stewardship. While direct quantitative data on its biodegradability and ecotoxicity are lacking, a read-across approach from its saturated analogue, octanoic acid, suggests it is likely to be readily biodegradable and have a low potential for bioaccumulation.

To address the existing data gaps and enable a more precise environmental risk assessment, it is strongly recommended that experimental studies be conducted for **7-octenoic acid** following the standardized OECD guidelines outlined in this guide. Specifically, generating data on its ready biodegradability (OECD 301), acute aquatic toxicity to algae (OECD 201) and daphnids (OECD 202), and terrestrial toxicity to plants (OECD 208) would provide the necessary information for a comprehensive understanding of its environmental impact. This data is critical for ensuring the safe and sustainable use of **7-octenoic acid** in all its potential applications.

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